

# N-Desmethyl Bedaquiline-d6: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *N-Desmethyl Bedaquiline-d6*

Cat. No.: *B12413516*

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An In-depth Overview of Physicochemical Properties, Biological Relevance, and Analytical Applications

This technical guide provides a comprehensive overview of **N-Desmethyl Bedaquiline-d6**, a deuterated analog of the primary metabolite of the anti-tuberculosis drug Bedaquiline. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource on the compound's safety, properties, and applications in experimental settings.

## Hazard Identification and Safety Precautions

A complete, official Safety Data Sheet (SDS) for **N-Desmethyl Bedaquiline-d6** is not readily available in the public domain. However, information from suppliers and related documents allows for the compilation of essential safety precautions. It is imperative to handle this compound in a controlled laboratory environment, adhering to standard safety protocols for chemical reagents of unknown potency.

General Advice:

- Handle with caution as a pharmaceutical-related compound of unknown potency.<sup>[1]</sup>
- Medical attention is required in case of exposure. A copy of the available safety information should be presented to the attending physician.<sup>[1]</sup>

- Ensure adequate ventilation in the handling area.[1]

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[1]
- Hand Protection: Handle with gloves. Gloves must be inspected prior to use, and hands should be washed and dried after handling.[1]
- Body Protection: Wear appropriate protective clothing.[1]

#### First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[1]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[1]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor. [1]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[1]

#### Storage and Handling:

- Store as a powder at -20°C for up to 3 years or at 4°C for up to 2 years.[2][3]
- In solvent, store at -80°C for up to 6 months or at -20°C for up to 1 month.[2][3]
- The compound is stable at room temperature for a few days during ordinary shipping.[2]
- Recommended long-term storage is in a refrigerator at 2-8°C.[4][5]

## Physicochemical Properties

**N-Desmethyl Bedaquiline-d6** is the deuterated form of N-Desmethyl Bedaquiline, the main circulating metabolite of Bedaquiline. The inclusion of six deuterium atoms provides a stable

isotopic label, making it an ideal internal standard for mass spectrometry-based quantification.

Property	Value
Molecular Formula	C <sub>31</sub> H <sub>23</sub> D <sub>6</sub> BrN <sub>2</sub> O <sub>2</sub>
Molecular Weight	547.52 g/mol [2][3]
Exact Mass	546.17890 Da[6]
CAS Number	2271264-26-5[2][5]
Appearance	White to off-white solid powder[2]
Purity	≥96.0%[3]
LogP	6.7[6]
Hydrogen Bond Donor Count	2[6]
Hydrogen Bond Acceptor Count	4[6]
Rotatable Bond Count	8[6]
IUPAC Name	(1R,2S)-1-[6-bromo-2-(trideuteriomethoxy)quinolin-3-yl]-2-naphthalen-1-yl-1-phenyl-4-(trideuteriomethylamino)butan-2-ol[6]

## Biological Context: Metabolism of Bedaquiline

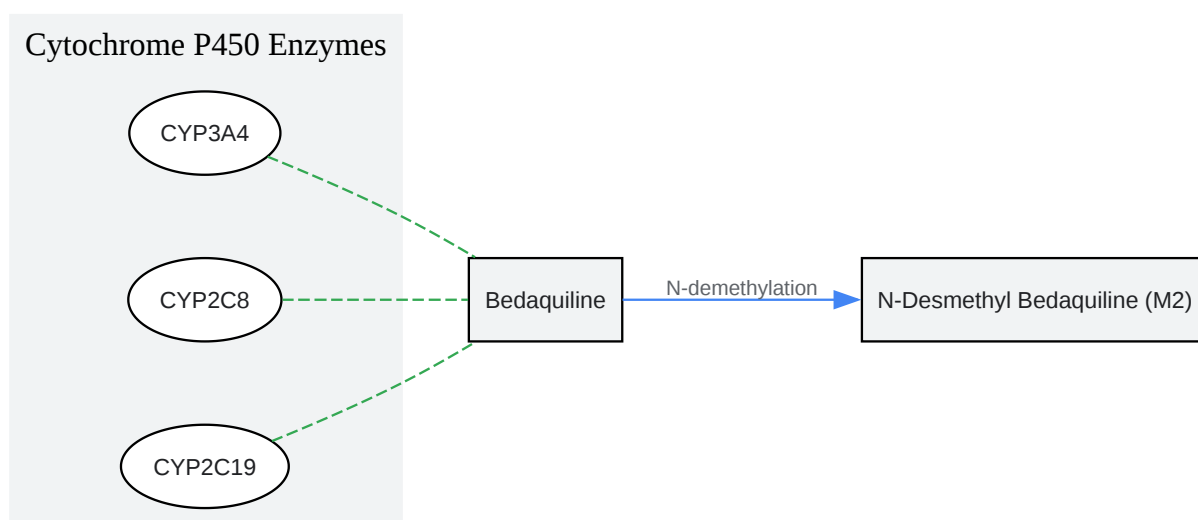
Bedaquiline is primarily metabolized in the liver to its N-monodesmethyl metabolite (also known as M2 or N-Desmethyl Bedaquiline).[7] This metabolite is three to six times less active against *Mycobacterium tuberculosis* than the parent drug.[7] The N-demethylation of Bedaquiline is a critical pathway in its disposition and is mediated by cytochrome P450 (CYP) enzymes.

The major enzyme responsible for this metabolic conversion is CYP3A4.[7][8] However, studies have shown that CYP2C8 and CYP2C19 also contribute to the N-demethylation of Bedaquiline.[8] The kinetic parameters for the formation of N-Desmethyl Bedaquiline by these enzymes have been determined.

Enzyme	K <sub>m</sub> (μM)
CYP3A4	8.5
CYP2C8	13.1
CYP2C19	21.3

K<sub>m</sub> (Michaelis constant) represents the substrate concentration at which the reaction rate is half of the maximum.

The metabolic pathway can be visualized as follows:



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#### Bedaquiline Metabolic Pathway

## Experimental Protocols and Applications

**N-Desmethyl Bedaquiline-d6** is primarily used as an internal standard in analytical methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the precise quantification of N-Desmethyl Bedaquiline in biological matrices such as plasma and serum.[9]  
[10]

## In Vitro Metabolism Study of Bedaquiline

Objective: To investigate the metabolism of Bedaquiline in human hepatocytes.

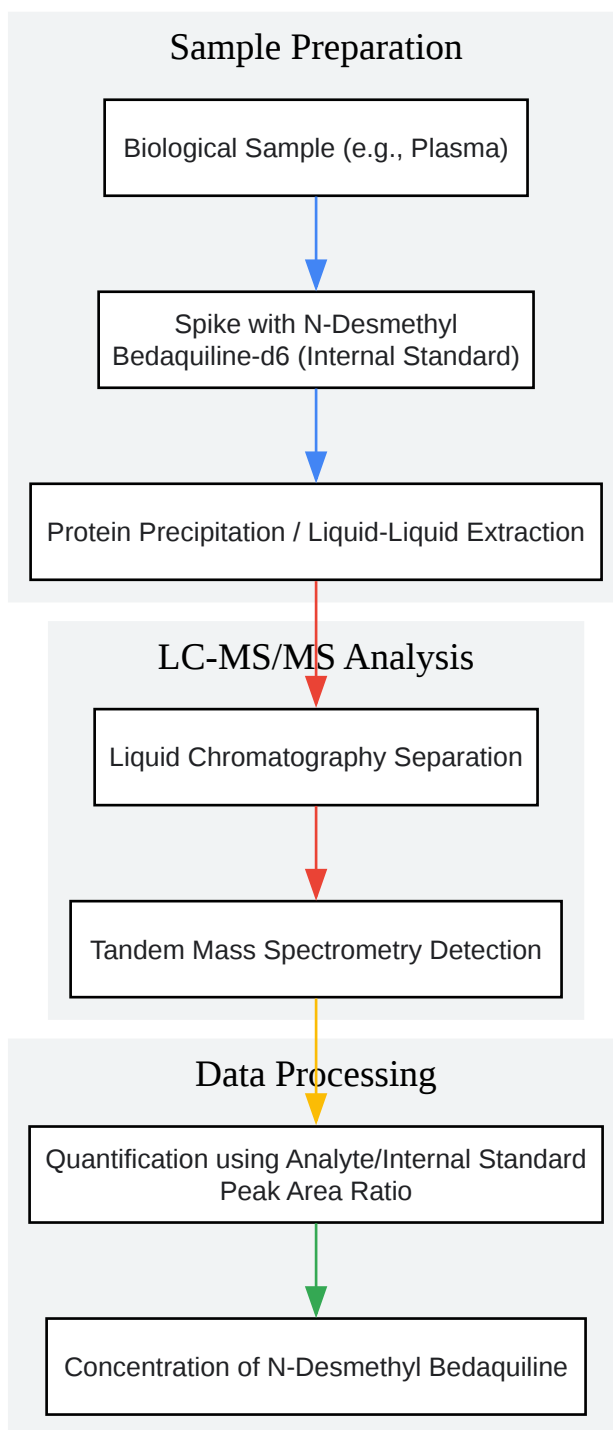
Methodology:

- Human hepatocytes are incubated with a 30  $\mu$ M solution of Bedaquiline for 18 hours.[8]
- Following incubation, the medium is collected.[8]
- Hepatocytes are lysed by adding a 1:1 (v/v) solution of acetonitrile and water.[8]
- Both the collected medium and the hepatocyte lysates are extracted by adding a four-fold volume of ethyl acetate.[8]
- The mixture is vortexed for 1 minute and then centrifuged at 15,000 x g for 10 minutes.[8]
- The organic phase is transferred to a new tube and dried under a gentle stream of nitrogen.  
[8]
- The residue is reconstituted in a 1:1 (v/v) solution of acetonitrile and water for analysis.[8]

## Quantification of N-Desmethyl Bedaquiline in Biological Samples using LC-MS/MS

Objective: To accurately measure the concentration of N-Desmethyl Bedaquiline in a biological sample.

Workflow:



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### LC-MS/MS Quantification Workflow

This workflow illustrates the use of **N-Desmethyl Bedaquiline-d6** as an internal standard. By adding a known amount of the deuterated standard to the sample, any variability in sample

preparation and analysis can be normalized, leading to highly accurate and precise quantification of the non-deuterated N-Desmethyl Bedaquiline.

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